# Technical Master Guide: (4-Bromophenyl)diphenylphosphine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(4-Bromophenyl)diphenylphosphine* |
| *CAS No.:* | *734-59-8* |
| *Cat. No.:* | *B1581179* |

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## CAS: 734-59-8 | Molecular Formula: $C_{18}H_{14}BrP$

## Executive Summary

**(4-Bromophenyl)diphenylphosphine** is a functionalized triarylphosphine ligand. Unlike the ubiquitous triphenylphosphine ($PPh_3$), this molecule possesses a para-bromo substituent that breaks the C3 symmetry, introducing a reactive handle for further derivatization without significantly perturbing the electronic environment of the phosphorus center. It is primarily utilized as a building block for polymer-supported ligands, surface-anchored catalysts, and as a precursor for generating complex biaryl phosphines via lithiation.

## Chemical Identity & Structural Analysis[1][2][3]

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| Metric | Data |
|---|---|
| IUPAC Name | (4-Bromophenyl)-diphenylphosphane |
| CAS Number | 734-59-8 |
| Molecular Weight | 341.18 g/mol |
| SMILES | C1=CC=C(C=C1)P(C2=CC=C(C=C2)Br)C3=CC=CC=C3 |
| Appearance | White to off-white crystalline solid |
| Geometry | Pyramidal at Phosphorus (C3v-like local symmetry) |
| Steric Profile | Tolman Cone Angle ~145° (Similar to $PPh_3$) |

## Physical & Thermodynamic Properties

Precise physical constants are essential for process design and purification.

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| Property | Value / Range | Context |
|---|---|---|
| Melting Point | 82 – 86 °C | Sharp melting range indicates high purity. Impurities (oxides) broaden this range. |
| Boiling Point | > 360 °C (dec.) | Decomposes before boiling at atm pressure. Flash point predicted ~194°C. |
| Solubility (High) | Dichloromethane, THF, Toluene, Benzene | Ideal solvents for reactions and NMR analysis. |
| Solubility (Low) | Hexanes, Pentane | Used for precipitation/recrystallization. |
| Solubility (Insoluble) | Water, Alcohols (Cold) | Hydrophobic nature allows aqueous workups. |
| Air Stability | Metastable | Solid is stable for weeks in air; solutions oxidize to phosphine oxide (P=O) over 24h. |

# Spectroscopic Characterization

The following data constitutes the "fingerprint" for validating the compound's identity.

## Nuclear Magnetic Resonance (NMR)

Solvent: $CDCl_3$, Standard: 85% $H_3PO_4$ (0 ppm)

- $^{31}P$ NMR:-4.0 to -6.0 ppm (Singlet).
    - Note: The chemical shift is very close to triphenylphosphine (-6 ppm). The bromine substituent exerts a weak inductive withdrawing effect, causing a slight deshielding.
    - Impurity Alert: A peak at +29 ppm indicates oxidation to **(4-Bromophenyl)diphenylphosphine** oxide.
- $^{1}H$ NMR (400 MHz):

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- δ 7.45 – 7.50 (m, 2H): Protons ortho to Bromine (Ar-H).
- δ 7.28 – 7.40 (m, 10H): Overlapping multiplets corresponding to the phenyl rings and protons meta to Bromine.
- δ 7.15 – 7.20 (m, 2H): Protons ortho to Phosphorus on the brominated ring.

## Infrared Spectroscopy (FT-IR)

- C-P Stretch: 1435 $cm^{-1}$, 1090 $cm^{-1}$ (Characteristic of P-$Ph_3$ derivatives).
- C-Br Stretch: 1010 $cm^{-1}$ (Aryl bromide signature).
- Absence: No strong band at 1150-1200 $cm^{-1}$ (P=O stretch), confirming lack of oxidation.

## Synthesis Protocol: Low-Temperature Lithiation

Methodology Selection: While Grignard reagents can be used, the Lithium-Halogen Exchange route is superior for laboratory scale. It offers kinetic control at -78°C, preventing the formation of bis-substituted byproducts (1,4-bis(diphenylphosphino)benzene) which are difficult to separate.

## Reagents

- 1,4-Dibromobenzene (1.0 equiv)
- n-Butyllithium (1.0 equiv, 1.6M or 2.5M in hexanes)
- Chlorodiphenylphosphine ($Ph_2PCl$) (1.0 equiv)
- Solvent: Anhydrous THF (degassed).

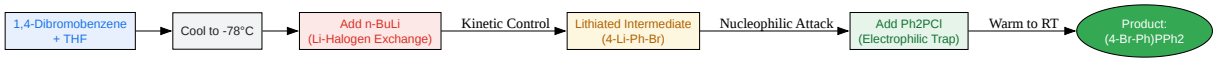
## Step-by-Step Workflow

- Inert Setup: Flame-dry a 2-neck round-bottom flask equipped with a magnetic stir bar and nitrogen inlet. Cool under $N_2$ flow.
- Dissolution: Add 1,4-dibromobenzene and anhydrous THF. Cool the solution to -78°C (Dry ice/Acetone bath).

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- Lithiation (The Critical Step): Add n-BuLi dropwise over 20 minutes.
  - Mechanism:[1][2] Br-Li exchange occurs selectively at one position due to stoichiometry and temperature control.
  - Wait: Stir at -78°C for 45 minutes. A white precipitate (aryllithium species) may form.
- Electrophilic Trap: Add $Ph_2PCl$ dropwise. The solution will clear as the lithium species is consumed.
- Warm & Quench: Allow the mixture to warm to room temperature (RT) over 2 hours. Quench with saturated $NH_4Cl$(aq).
- Workup: Extract with Dichloromethane (DCM). Wash organic layer with water and brine. Dry over $MgSO_4$.
- Purification: Concentrate in vacuo. Recrystallize from hot Ethanol or a DCM/Hexane mixture to yield white crystals.

## Workflow Visualization




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Figure 1: Kinetic control synthesis pathway ensuring mono-substitution.

# Applications & Functional Logic

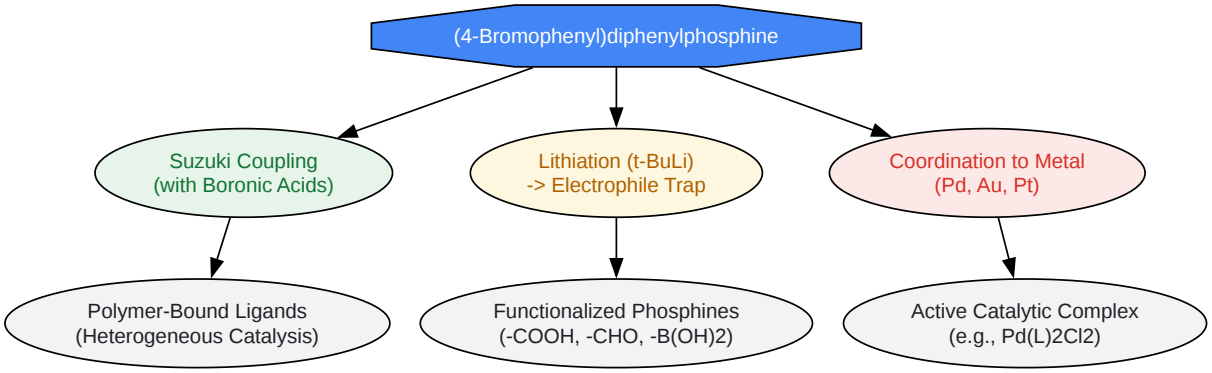
Why use this specific ligand? The para-bromo group acts as a "chemical hook."

- Polymer-Supported Catalysts: The Br group allows the phosphine to be grafted onto polystyrene or silica supports via Suzuki or Heck coupling before the metal is coordinated. This creates heterogeneous catalysts that can be recycled.

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- Ligand Tuning: The Br group can be converted (via further lithiation) into boronic acids, aldehydes, or other functional groups to fine-tune the electronic properties of the phosphine.
- Metal Coordination: It binds to Pd(0), Pt(II), and Au(I) similarly to $PPh_3$, but allows the resulting complex to be incorporated into supramolecular structures.

## Functionalization Pathway




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Figure 2: Divergent utility of the ligand in synthesis and materials science.

# Handling & Safety (E-E-A-T)

- Oxidation Management: While the solid is relatively stable, always store under Argon or Nitrogen. If the white solid turns yellow or sticky, check $^{31}P$ NMR for the oxide peak (+29 ppm).
- Toxicity: Like all organophosphines and aryl bromides, treat as an irritant. Use gloves and work in a fume hood to avoid inhalation of dust.
- Waste: Dispose of as halogenated organic waste.

# References

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## Sources

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- 2. researchgate.net [researchgate.net]
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